

# Essential Safety and Logistical Information for Handling Ethyl 1-naphthoate

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## Compound of Interest

Compound Name: Ethyl 1-naphthoate

Cat. No.: B1329573

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **Ethyl 1-naphthoate** (CAS: 3007-97-4), a compound recognized for its utility in chemical synthesis. Due to its hazardous properties, strict adherence to the following guidelines is necessary to ensure personnel safety and operational integrity.

## Hazard Identification and Classification

**Ethyl 1-naphthoate** is classified under the Globally Harmonized System (GHS) with the following primary hazards.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Statement	GHS Classification
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 1-naphthoate** is provided below for quick reference.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>2</sub> [1]
Molar Mass	200.23 g/mol [1][4]
Boiling Point	308-310 °C[4]
Density	1.11 g/cm <sup>3</sup> [4]
Appearance	Colorless to light yellow liquid
CAS Number	3007-97-4[1][4]

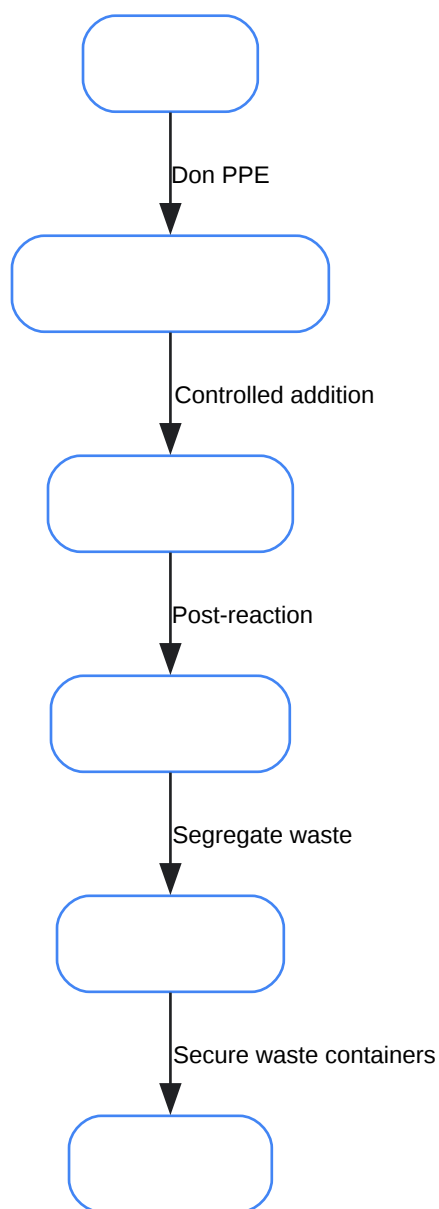
## Personal Protective Equipment (PPE)

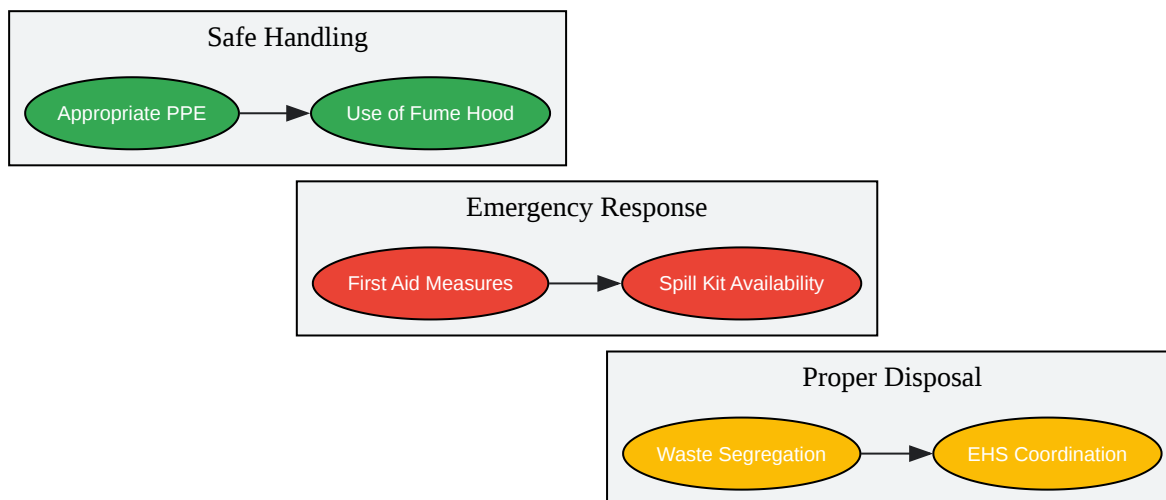
The selection and proper use of Personal Protective Equipment are the first line of defense against chemical exposure. The following PPE is mandatory when handling **Ethyl 1-naphthoate**.

Protection Type	Specifications
Eye Protection	Chemical safety goggles or a face shield worn over safety glasses.
Hand Protection	Chemically resistant gloves are required. While specific breakthrough times for Ethyl 1-naphthoate are not readily available, nitrile or neoprene gloves are generally recommended for handling aromatic esters. Always inspect gloves for integrity before use and replace them immediately if they become contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, is required.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of vapors.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Ethyl 1-naphthoate** is crucial for minimizing risks. The following workflow outlines the key steps from preparation to post-handling.





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## References

- 1. Ethyl 1-naphthoate | C<sub>13</sub>H<sub>12</sub>O<sub>2</sub> | CID 76364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Ethyl-1-naphthoic acid | C<sub>13</sub>H<sub>12</sub>O<sub>2</sub> | CID 348912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 2-naphthoate | C<sub>13</sub>H<sub>12</sub>O<sub>2</sub> | CID 76363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
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